

5-Fluoro-1-indanone chemical synonyms and identifiers

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Compound Focus: 5-Fluoro-1-indanone

CAS No.: 700-84-5

Cat. No.: S774613

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Chemical Identity and Properties

The table below summarizes the core identifiers and physical properties of **5-Fluoro-1-indanone** from multiple supplier sources.

Property	Details and Values from Suppliers
CAS Number	700-84-5 [1] [2] [3]
Molecular Formula	C ₉ H ₇ FO [1] [2] [3]
Molecular Weight	150.15 g/mol [2] [3] [4]
Synonyms	5-Fluoro-2,3-dihydro-1H-inden-1-one; 5-Fluoroindan-1-one [2] [3]
Purity	≥99% [1] [2] [5], >96.0%(GC) [6], ≥98% (HPLC) [3]
Melting Point	38-40 °C [1]; 37-40 °C [6]; 35-38 °C [5] [4]; 72-76°C (conflicting data from one source) [7]

Property	Details and Values from Suppliers
Boiling Point	113-114 °C (at atmospheric pressure) [1]; 93 °C (at 3 mmHg) [4]; 114 °C (at 10 mmHg) [6]
Density	1.216 g/mL at 25 °C [1] [4]
Flash Point	113 °C (235.4 °F) - closed cup [1]; 109 °C [4]
Appearance	Solid; White to yellow crystalline powder; White to Orange to Green powder to crystal [1] [3] [6]
Storage	Refrigerated (0-8°C or 0-10°C) [3] [6]; Store in a cool, dry place [5]

Safety and Handling Information

Handling this material requires appropriate personal protective equipment (PPE) and adherence to safety protocols.

Aspect	Details
Hazard Classifications	Acute Toxicity (Oral, Dermal, Inhalation), Skin Irritation, Eye Irritation, Specific Target Organ Toxicity (Respiratory system) [1] [6].
Hazard Statements (H-Codes)	H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H332 (Harmful if inhaled), H335 (May cause respiratory irritation) [1] [4] [6].
Personal Protective Equipment (PPE)	Wear dust mask type N95 (US), Eyeshields, and Gloves [1] [7].

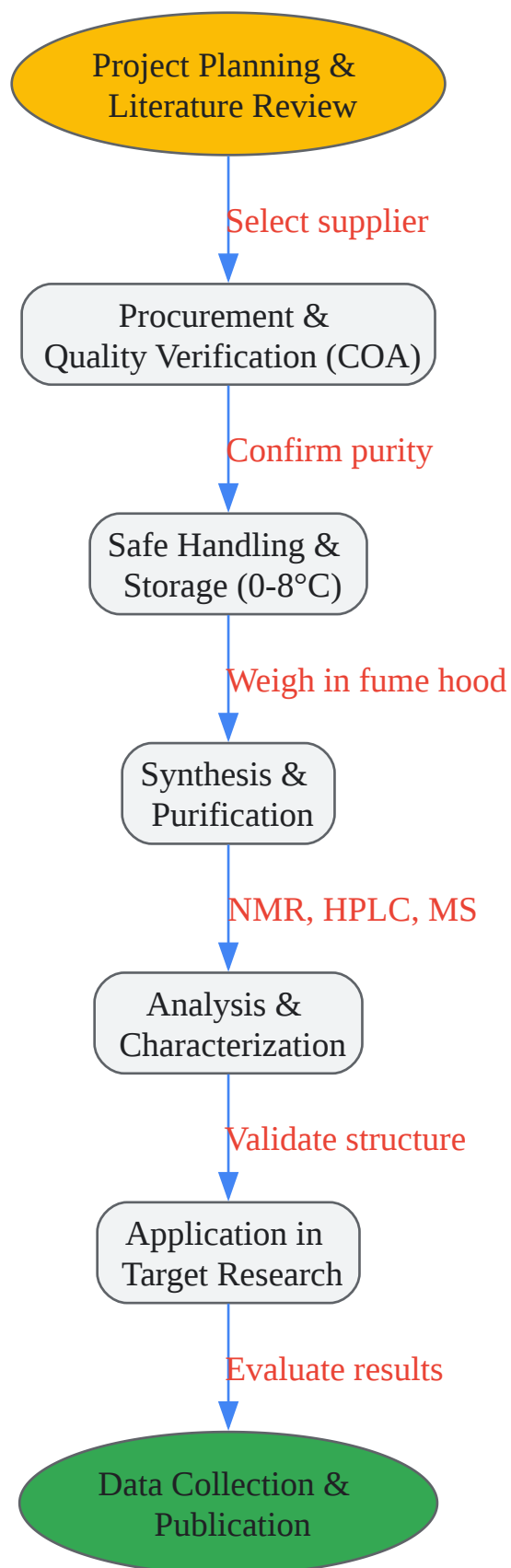
Research Applications and Sourcing

5-Fluoro-1-indanone is a versatile building block in scientific research, and it is available from several major chemical suppliers.

- **Key Research Applications:** This compound is widely used as a key synthetic intermediate in **Pharmaceutical Development**, particularly for anti-cancer agents [3]. It is also employed in **Organic Synthesis** to create complex molecules and in **Material Science** for developing advanced polymers and coatings [3]. The presence of the fluorine atom enhances the stability and bioactivity of the resulting compounds, making it valuable in medicinal chemistry [3].
- **Commercial Availability:** The compound is readily available for research purposes from suppliers including Sigma-Aldrich, Santa Cruz Biotechnology, TCI Chemicals, ChemImpex, and SynQuest Labs [1] [2] [3]. Packaging typically ranges from 1 gram up to 100 grams, with bulk quantities available upon request [2] [5] [4].

Experimental Workflow in Research

The following diagram outlines the general experimental workflow for using **5-Fluoro-1-indanone** in a research setting, from procurement to final application.



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Research Workflow for **5-Fluoro-1-indanone**

Conclusion

In summary, **5-Fluoro-1-indanone** (CAS 700-84-5) is a well-characterized compound with critical physical and safety data available from multiple reputable suppliers. The information provided here, including structured tables and a research workflow, offers a solid technical foundation for scientists engaged in its application.

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To cite this document: Smolecule. [5-Fluoro-1-indanone chemical synonyms and identifiers].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b774613#5-fluoro-1-indanone-chemical-synonyms-and-identifiers>]

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